

Thy-1 (OX7) Antibody: A Comprehensive Technical Guide for Researchers

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This technical guide provides an in-depth resource for researchers, scientists, and drug development professionals on the Thy-1 (OX7) monoclonal antibody. It covers the antibody's isotype, appropriate control selection, and detailed methodologies for its application in key experimental protocols. This document also elucidates the intricate signaling pathways associated with Thy-1, offering a comprehensive toolkit for leveraging this antibody in research.

Thy-1 (OX7) Antibody Characteristics

The Thy-1 antigen, also known as CD90, is a glycosylphosphatidylinositol (GPI)-anchored glycoprotein expressed on the surface of various cell types, including thymocytes, neurons, hematopoietic stem cells, and fibroblasts.^{[1][2][3]} The OX7 monoclonal antibody is a valuable tool for studying the diverse functions of Thy-1, which are implicated in cell adhesion, migration, T-cell activation, and neurite outgrowth.^{[1][4]}

Table 1: Thy-1 (OX7) Antibody Specifications

Characteristic	Description
Antigen	Thy-1 (CD90)
Clone	OX7
Isotype	Mouse IgG1, kappa[3][5][6]
Reactivity	Rat, Mouse (Thy-1.1 allotype, e.g., AKR, FVB strains)[3][7]
Non-Reactivity	Mouse (Thy-1.2 allotype, e.g., CBA, BALB/c strains)[7]
Binding Affinity (Fab')	Rat Thy-1: $3 \times 10^9 \text{ M}^{-1}$ Mouse Thy-1.1: $3 \times 10^8 \text{ M}^{-1}$ [7]
Reported Applications	Flow Cytometry, Immunohistochemistry (Frozen Sections), Immunofluorescence, Western Blotting, Immunoprecipitation, In vivo functional studies[2][3][6]

Isotype Control Selection

The appropriate isotype control is crucial for distinguishing specific antibody binding from non-specific background signal. For the Thy-1 (OX7) antibody, a Mouse IgG1, kappa isotype control is recommended.[5][8][9][10]

Table 2: Recommended Isotype Control for Thy-1 (OX7) Antibody

Primary Antibody	Isotype Control	Rationale
Thy-1 (OX7)	Mouse IgG1, kappa	Matches the host species, isotype, and light chain of the primary antibody to accurately account for non-specific binding.

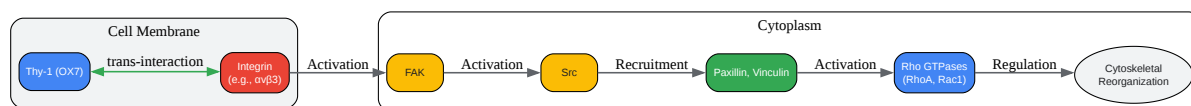
It is essential to use the isotype control at the same concentration as the primary antibody to ensure valid comparisons.

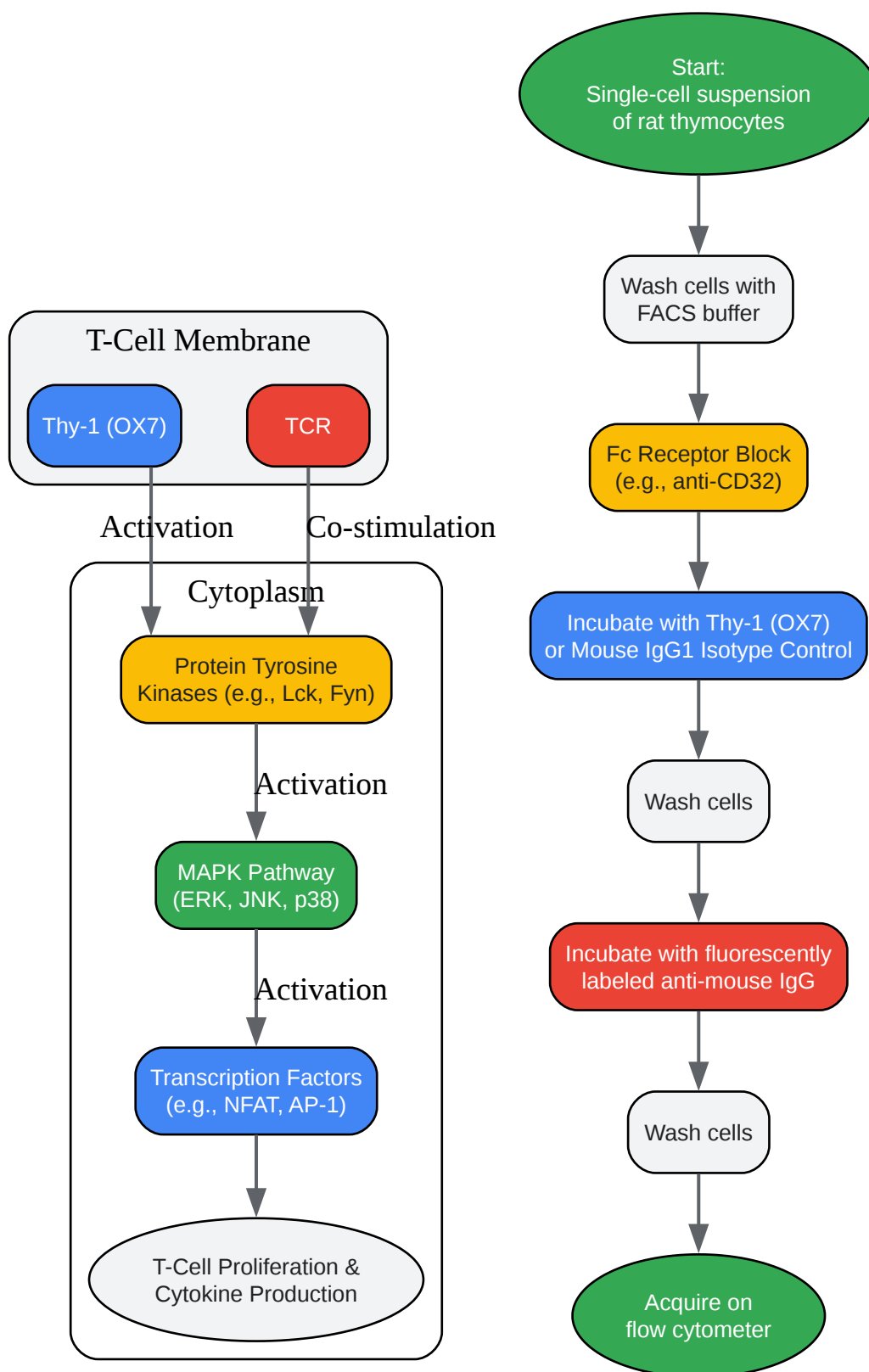
Thy-1 Signaling Pathways

Thy-1 does not possess an intracellular domain and thus relies on its association with other transmembrane proteins within lipid rafts to transduce signals. The binding of the OX7 antibody can mimic natural ligand interactions and trigger these downstream signaling events.

Integrin-Mediated Signaling

Thy-1 interacts with various integrins, primarily in trans (on opposing cells), to regulate cell adhesion and migration.^{[1][11]} This interaction can activate focal adhesion kinase (FAK) and Src family kinases (SFKs), leading to the recruitment of adaptor proteins like paxillin and vinculin, and the activation of Rho family GTPases, which control cytoskeletal dynamics.^[1]





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